

A Technical Guide to Cardanol: CAS Registry Number and Safety Profile

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Compound of Interest

Compound Name: Cardanol

Cat. No.: B3424869

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This technical guide provides an in-depth overview of the chemical identifier and safety data for **cardanol**, a phenolic lipid derived from cashew nutshell liquid (CNSL).^{[1][2]} The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who handle this compound.

CAS Registry Number: 37330-39-5^{[1][3][4][5]}

Safety and Hazard Information

Cardanol is classified as a hazardous substance. It is toxic if swallowed, inhaled, or in contact with skin, and can cause severe skin burns and serious eye damage.^{[3][4][6]}

Table 1: Quantitative Safety and Physicochemical Data for **Cardanol**

Parameter	Value	Source
GHS Classification	Acute Toxicity, Oral (Category 3)	[3]
Acute Toxicity, Dermal (Category 3)	[3]	
Acute Toxicity, Inhalation (Category 3)	[3]	
Skin Corrosion (Category 1A)		
Serious Eye Damage (Category 1)	[3]	
Hazard Statements	H301: Toxic if swallowed	[3]
H311: Toxic in contact with skin	[3]	
H331: Toxic if inhaled	[3]	
H314: Causes severe skin burns and eye damage	[4]	
Signal Word	Danger	[4]
Ecotoxicity (LC50)	1.59 mg/L (24 hr, Artemia sp.)	[7][8]
0.42 mg/L (48 hr, Artemia sp.)	[7][8]	
Physical Properties		
Density	0.93 g/cm ³ at 20 °C	[1][4]
Boiling Point	225 °C at 10 mmHg	[1]

Experimental Protocols

The toxicological classifications presented in the safety data sheets are determined according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, following regulations such as (EC) No 1272/2008 (CLP).[4] These classifications are typically

derived from standardized testing protocols, though the specific experimental details are not provided in the publicly available safety documents.

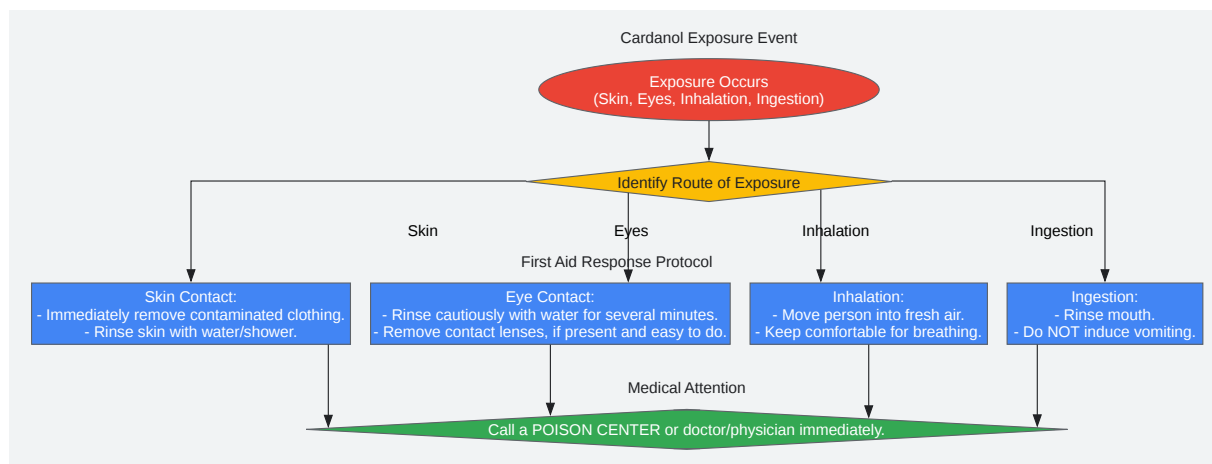
Ecotoxicity Testing: Brine Shrimp (*Artemia* sp.) Lethality Assay

The LC50 values, which represent the concentration of a substance that is lethal to 50% of a test population, were determined for **cardanol** using a brine shrimp (*Artemia* sp.) lethality assay.^{[7][8]}

- Organism: Brine shrimp (*Artemia* sp.).^{[7][8]}
- Methodology: **Cardanol** was isolated from technical grade CNSL. A range of concentrations of **cardanol** were prepared. The brine shrimp were exposed to these various concentrations.^[7]
- Data Collection: Survivors were counted after 24 and 48 hours of incubation to determine the percentage of deaths at each concentration.^[7]
- Endpoint: The LC50 values were calculated from the collected data, indicating high toxicity to the aquatic environment.^{[7][8]}

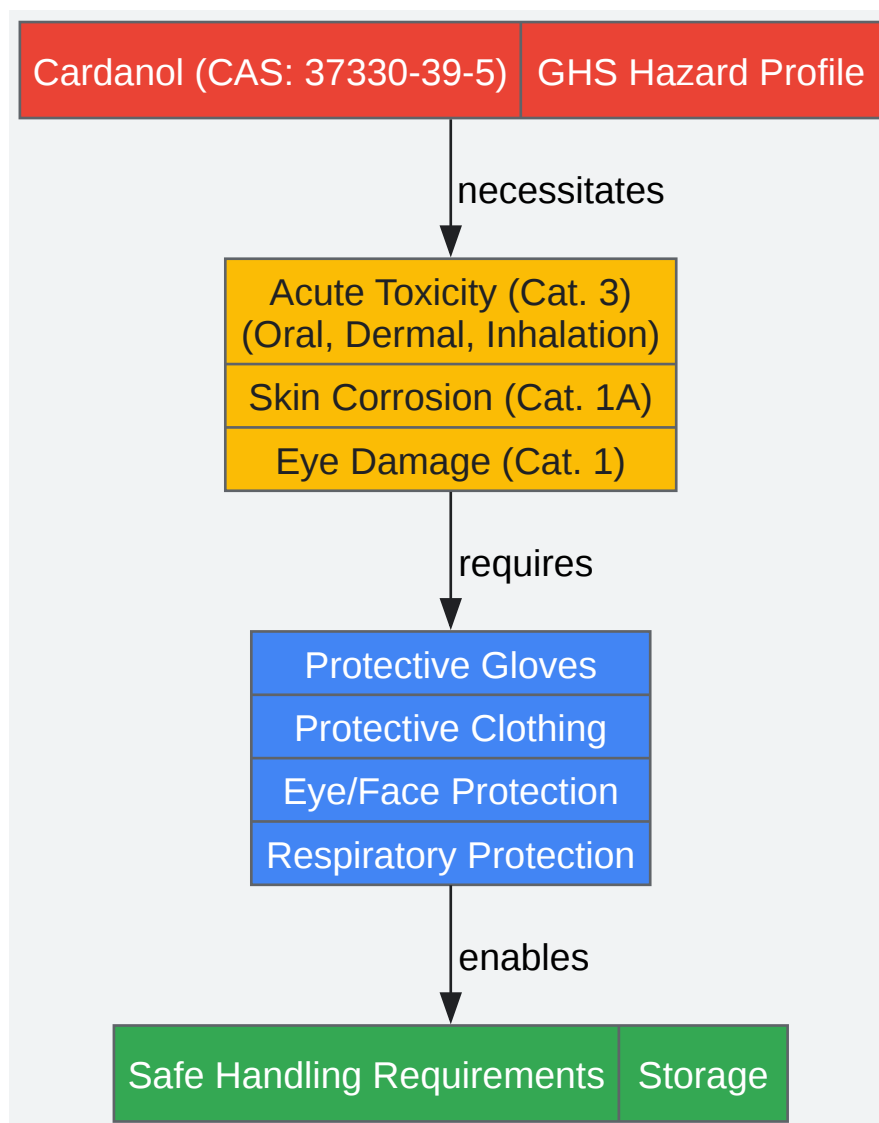
Visualizations

The following diagrams illustrate key logical workflows and relationships based on the safety data for **cardanol**.



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Caption: First aid response workflow for **cardanol** exposure events.



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Caption: Logical relationship between **cardanol**'s hazards and required PPE.

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